

Diethyl DL-aspartate pKa and predicted properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diethyl DL-aspartate

CAS No.: 43101-48-0

Cat. No.: S752187

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Chemical Identity and Confirmed Properties

The table below summarizes the identified properties of **Diethyl DL-aspartate** (CAS 43101-48-0).

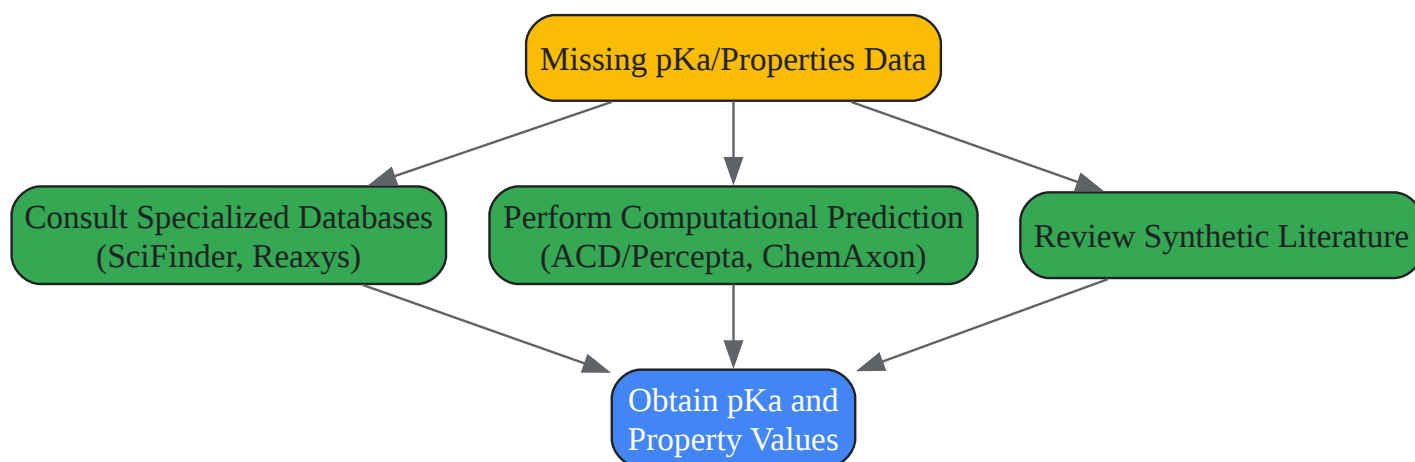
Property	Value
CAS Number	43101-48-0 [1] [2] [3]
Molecular Formula	C ₈ H ₁₅ NO ₄ [1] [2] [3]
Molecular Weight	189.21 g/mol [1] [2] [3]
Synonyms	DL-Aspartic acid, diethyl ester; Diethyl aspartate [1] [3]
Physical State	Liquid [1]
Purity	95% [1]
Density	1.103 g/cm ³ (Calculated) [2]
Boiling Point	259.5 °C at 760 mmHg (Calculated) [2]
Flash Point	97.5 °C (Calculated) [2]

How to Obtain the Missing pKa and Property Data

The core properties you requested, particularly the **pKa**, are not available in the current search results. Here are practical steps you can take to acquire this critical data:

- **Consult Specialized Databases:** Access paid scientific databases such as **SciFinder** or **Reaxys**, which are highly comprehensive and more likely to contain experimental pKa values and other physicochemical data.
- **Perform Computational Prediction:** Use chemical modeling software (e.g., ACD/Labs Percepta, ChemAxon, Spartan) to calculate **predicted pKa values** and other properties based on the molecular structure.
- **Review Synthetic Literature:** Search for original research articles that detail the synthesis or use of **Diethyl DL-aspartate**. These papers may contain experimentally determined properties in their supplementary materials.

The following diagram outlines this recommended workflow for obtaining the missing data:



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Experimental Context and Applications

While specific experimental protocols for measuring **Diethyl DL-aspartate**'s properties are not found in the search results, some context for its use is available:

- **Primary Use:** It is described as an **aspartic acid derivative** used in research as an ergogenic dietary supplement [3].
- **Functional Applications:** The compound has been studied for its use as a **dispersing agent, emulsifying agent, and antistatic agent** [1].

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References

1. CAS 43101-48-0 Diethyl - DL - Alfa Chemistry aspartate [alfa-chemistry.com]
2. CAS # 43101-48-0 (13552-87-9), Diethyl - DL : more... Aspartate [chemblink.com]
3. | CAS#:43101-48-0 | Chemsrvc Diethyl aspartate [chemsrc.com]

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